

# Physicochemical Properties of 2-Chlorophenylglycine: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Chlorophenylglycine**, a key intermediate in the synthesis of pharmaceuticals, notably the antiplatelet agent Clopidogrel.[1][2][3] This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals by presenting key data, detailed experimental protocols, and logical workflows to facilitate its application in research and development.

### **Core Physicochemical Data**

The physicochemical properties of **2-Chlorophenylglycine** are fundamental to its handling, formulation, and reactivity. The following tables summarize the key quantitative data available for this compound. It is important to note that **2-Chlorophenylglycine** can exist as a racemic mixture (DL-form) or as individual enantiomers (D- and L-forms), which may influence its physical properties.[2]



## Foundational & Exploratory

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Identifier	Value	Source
IUPAC Name	2-amino-2-(2- chlorophenyl)acetic acid	[4][5][6]
Synonyms	DL-o-Chlorophenylglycine, DL-alpha-Amino-2-chlorophenylacetic acid	[2]
CAS Number	141196-64-7 (racemic), 88744- 36-9, 86169-24-6 (D-form) [1][5][7]	
Molecular Formula	C <sub>8</sub> H <sub>8</sub> CINO <sub>2</sub>	[2][4][5]
Molecular Weight	185.61 g/mol	[2][4][5]

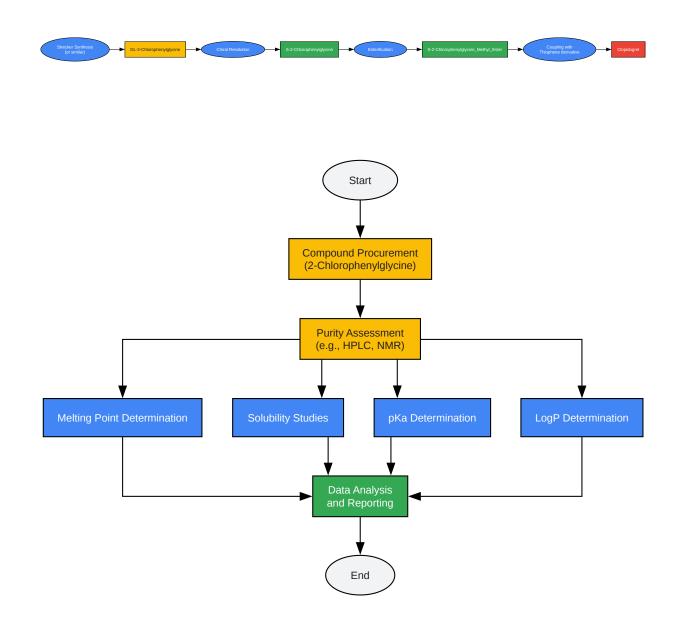


Property	Value	Notes	Source
Melting Point	182.9 °C	[5]	
185.4-186.8 °C	[3][8]		-
186 °C (decomposes)	[9]	_	
190-200 °C (decomposes)	May vary	[2]	
197-199 °C	[10]		-
218-220 °C (decomposes)	For S-(+)-2-(2-Chloro Phenyl)Glycine	[11]	
Boiling Point	318.8 °C at 760 mmHg	[4]	_
Density	1.392 g/cm³	[4]	_
рКа	1.69 ± 0.10	Predicted	[11]
LogP	1.54	Predicted	[9]
Solubility	Slightly soluble in water; soluble in dilute aqueous acids and alkalis.	Qualitative	[2]

## **Role in Pharmaceutical Synthesis**

**2-Chlorophenylglycine** is a critical chiral building block in the synthesis of several active pharmaceutical ingredients (APIs).[2] Its most prominent role is in the production of Clopidogrel, where the (S)-enantiomer is a key precursor. The following diagram illustrates a simplified synthetic pathway.





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